A Spectroscopic Comparison of 4-Halogenated Pyrazole Compounds

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Compound of Interest		
Compound Name:	*2-(4-Bromo-1H-pyrazol-3-yl)pyridine*	
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of the spectroscopic properties of 4-halogenated pyrazole compounds, namely 4-fluoro-, 4-chloro-, 4-bromo-, and 4-iodopyrazole. These compounds are pivotal building blocks in medicinal chemistry and materials science. Understanding their distinct spectroscopic signatures is crucial for their synthesis, characterization, and application in novel molecular designs. This document summarizes key experimental data from Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), provides detailed experimental protocols, and visualizes the analytical workflow.

Spectroscopic Data Comparison

The following table summarizes the key spectroscopic data for the 4-halogenated pyrazole series. The data highlights the influence of the halogen substituent on the chemical environment of the pyrazole ring.

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Compound	^{1}H NMR (δ, ppm)	^{13}C NMR (δ, ppm)	IR (ν, cm^{-1})	Mass Spectrometry (m/z)
4-Fluoropyrazole	NH: ~11.14H3/H5: ~7.5	C3/C5: ~140 (d, ^{1}JCF)C4: ~90 (d, ^{2}JCF)	NH stretch: ~3150-3250	M^{+}: 86
4-Chloropyrazole	NH: ~11.57H3/H5: ~7.57	C3/C5: 132.1C4: 110.6	NH stretch: ~3100-3200	M^{+}: 102, M^{+}+2: 104 (3:1)
4-Bromopyrazole	NH: ~11.53H3/H5: ~7.60	C3/C5: 133.5C4: 95.5	NH stretch: ~3100-3200	M^{+}: 146, M^{+}+2: 148 (1:1)
4-Iodopyrazole	NH: ~11.75H3/H5: ~7.65	C3/C5: 138.5C4: 55.9	NH stretch: ~3050-3150	M^{+}: 194

Experimental Protocols

Detailed methodologies for the synthesis and spectroscopic analysis of 4-halogenated pyrazoles are provided below. These protocols are representative and may require optimization based on specific laboratory conditions and substrate reactivity.

Synthesis Protocols

1. Synthesis of 4-Fluoropyrazole: The synthesis of 4-fluoropyrazole can be achieved through the cyclization of (Z)-3-(dimethylamino)-2-fluoroacrylaldehyde with hydrazine.[1]

- To a solution of (Z)-3-(dimethylamino)-2-fluoroacrylaldehyde (1.0 eq) in a 40% aqueous ethanol solution, dihydrazine (1.0 eq) is added.
- The reaction mixture is heated to 55 °C for 30 minutes.
- After cooling to room temperature, the pH is adjusted to 9 with a saturated aqueous sodium bicarbonate solution.

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- The aqueous layer is extracted with diethyl ether, and the combined organic layers are dried over anhydrous sodium sulfate.
- The solvent is removed under reduced pressure to yield 4-fluoropyrazole.

2. Synthesis of 4-Chloropyrazole: 4-Chloropyrazole can be synthesized by the reaction of pyrazole with a chlorinating agent such as hypochloric acid or a salt thereof.[2]

- Pyrazole (1.0 eq) is dissolved in a suitable solvent.
- 0.95-10 equivalents of hypochloric acid or a salt thereof are added.
- The reaction is carried out at a temperature between -20 °C and +70 °C, preferably between 0 °C and 40 °C.
- The reaction is monitored by HPLC. Upon completion, the product is extracted with an organic solvent, dried, and concentrated to yield 4-chloropyrazole.

3. Synthesis of 4-Bromopyrazole: A common method for the synthesis of 4-bromopyrazole involves the direct bromination of pyrazole.

- Pyrazole is reacted with a brominating agent such as N-bromosuccinimide (NBS) or bromine in a suitable solvent.
- For example, a one-pot synthesis can be performed from 1,3-diketones, arylhydrazines, and N-bromosaccharin in the presence of silica gel supported sulfuric acid under solvent-free conditions.[3][4]

4. Synthesis of 4-Iodopyrazole: 4-Iodopyrazole is typically synthesized via electrophilic iodination of pyrazole.[5][6]

- Method A (Iodine and an Oxidant): To a suspension of pyrazole (1.0 eq) in water, iodine (0.5 eq) is added, followed by the dropwise addition of 30% hydrogen peroxide (0.6 eq) at room temperature. The reaction is stirred for 1-4 hours and monitored by TLC.[5][6]
- Method B (N-Iodosuccinimide): Pyrazole (1.0 eq) is reacted with N-Iodosuccinimide (NIS) (1.1-1.5 eq) in a suitable solvent like acetonitrile. The reaction mixture is stirred at room

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temperature until completion, then worked up using aqueous sodium thiosulfate and sodium bicarbonate solutions.[5][6]

- Method C (Iodine and Ceric Ammonium Nitrate): To a solution of pyrazole (1.0 eq) in acetonitrile, iodine (1.3 eq) and ceric ammonium nitrate (CAN) (1.1 eq) are added, and the mixture is refluxed overnight.[5]

Spectroscopic Analysis Protocols

1. NMR Spectroscopy:

- Sample Preparation: Approximately 5-10 mg of the 4-halogenated pyrazole is dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in an NMR tube.

- ^{1}H NMR: Spectra are acquired on a 400 MHz or higher field spectrometer. Standard parameters include a 30° pulse width, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.

- ^{13}C NMR: Spectra are acquired on the same instrument using a proton-decoupled pulse sequence. A wider spectral width is used, and a longer acquisition time and/or a larger number of scans are typically required due to the lower natural abundance and sensitivity of the ^{13}C nucleus.

2. FT-IR Spectroscopy:

- Sample Preparation (KBr Pellet): A small amount of the solid sample (1-2 mg) is finely ground with approximately 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar. The mixture is then pressed into a thin, transparent pellet using a hydraulic press.[7]

- Data Acquisition: The KBr pellet is placed in the sample holder of an FTIR spectrometer. The spectrum is typically recorded from 4000 to 400 cm^{-1} with a resolution of 4 cm^{-1}. A background spectrum of a blank KBr pellet is recorded and subtracted from the sample spectrum.

3. Mass Spectrometry:

- Sample Introduction: The sample is introduced into the mass spectrometer via a suitable ionization method, such as Electron Ionization (EI) for GC-MS analysis.

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- Data Acquisition: The mass spectrum is recorded over a mass range appropriate for the compound (e.g., m/z 10-300). The fragmentation pattern is analyzed to confirm the molecular weight and identify characteristic fragments. For halogenated compounds, the isotopic pattern of the molecular ion is a key diagnostic feature (e.g., the M^+ and M^++2 peaks for chlorine and bromine).

Experimental Workflow

The following diagram illustrates a general workflow for the synthesis and spectroscopic characterization of 4-halogenated pyrazole compounds.

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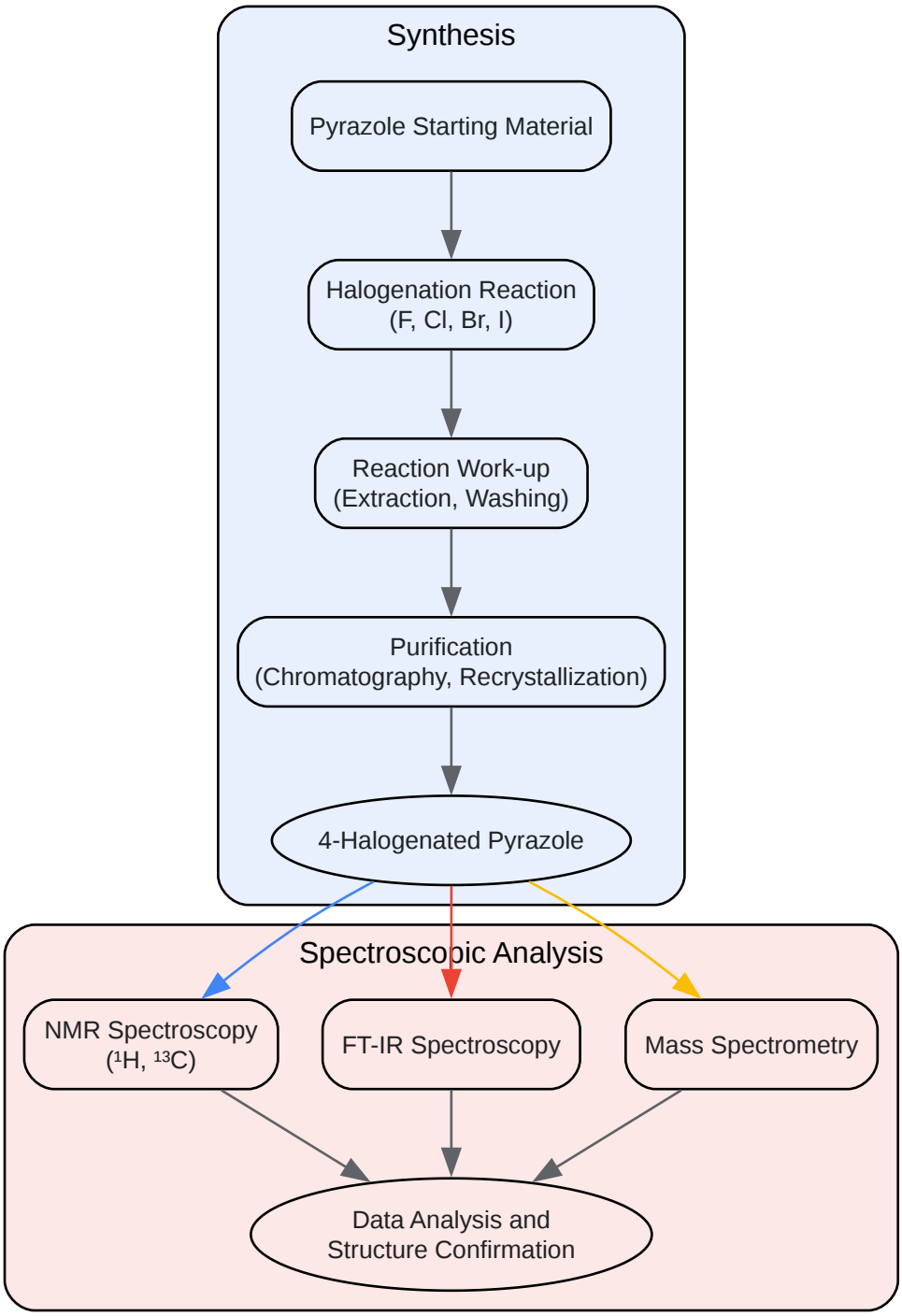

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Caption: General workflow for synthesis and analysis.

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